

Application Notes and Protocols: Safety Precautions for Working with Vanadium Carbonyl

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: Vanadium carbonyl

CAS No.: 20644-87-5

Cat. No.: B1215037

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

Vanadium carbonyl, also known as vanadium hexacarbonyl ($\text{V}(\text{CO})_6$), is a highly reactive and toxic organometallic compound.[1][2] It is a rare example of a paramagnetic, 17-electron metal carbonyl.[2][3] Its unique chemical properties make it a valuable precursor and catalyst in various chemical syntheses. However, its high toxicity necessitates strict adherence to safety protocols to minimize exposure and ensure a safe laboratory environment.[4][5] These application notes provide detailed safety precautions, handling protocols, and emergency procedures for working with **vanadium carbonyl**.

Hazard Identification and Toxicity Summary

Vanadium carbonyl is classified as dangerous, with significant health risks associated with exposure. It is toxic if swallowed and fatal if inhaled.[4][6] The primary hazards are associated

with the toxicity of the vanadium metal and the release of carbon monoxide, a potent respiratory poison.[5][7]

GHS Hazard Statements:

- H301: Toxic if swallowed[4][6]
- H330: Fatal if inhaled[4][6]

Primary Routes of Exposure: Inhalation, ingestion, and skin absorption.[4]

Health Effects:

- Inhalation: Breathing high levels of vanadium can severely affect the lungs, throat, and eyes. [4] Symptoms of inhalation exposure include lung irritation, coughing, wheezing, chest pain, runny nose, and a sore throat.[4] Severe exposure can lead to toxic pneumonitis and pulmonary edema, which may be delayed.[8]
- Oral: Toxic if swallowed.[4] Ingestion can cause gastrointestinal irritation, nausea, vomiting, and abdominal pain.[9][10]
- Dermal: May be fatal if absorbed through the skin, causing irritation, redness, and inflammation.[5][8]
- Systemic Effects: Vanadium can damage alveolar macrophages, impairing the immune response in the lungs.[4] It can also lead to neurotoxicity, hematological changes, and damage to the liver and kidneys.[11][12]

Quantitative Data Summary

Property	Value	Source
Molecular Formula	C ₆ O ₆ V	[4]
Molar Mass	219.00 g/mol	[2][4]
Appearance	Blue-green to blue-black crystals	[1][2]
Melting Point	Decomposes	[2]
Boiling Point	Sublimes at 50 °C (15 mmHg)	[2]
Solubility	Insoluble in water; 5 g/L in hexane; more soluble in dichloromethane	[1][2]
NIOSH Recommended Airborne Exposure Limit (as Vanadium dust)	0.05 mg/m ³ (should not be exceeded at any time)	[10]
Acute Inhalation Minimum Risk Level	0.0002 mg/m ³	[4]
Intermediate Oral Minimum Risk Level	0.003 mg/kg/day	[4]

Experimental Protocols: Safe Handling and Emergency Procedures

Engineering Controls and Personal Protective Equipment (PPE)

Engineering Controls:

- All work with **vanadium carbonyl** must be conducted in a properly functioning chemical fume hood or a glove box to minimize inhalation exposure.[5][7]
- If the experimental setup cannot be contained within a fume hood or glove box, a completely closed system with local exhaust ventilation is mandatory. Contact Environmental Health &

Safety (EH&S) for assessment.[5]

- Use explosion-proof equipment and take measures to prevent the build-up of electrostatic charge.[7]

Personal Protective Equipment (PPE):

- Body Protection: A flame-resistant lab coat is required.[5]
- Hand Protection: Skin protection is critical.[5] Due to the high toxicity, wearing double gloves is recommended. A combination of nitrile gloves underneath more resistant gloves like SilverShield® should be considered.[5] Always inspect gloves for integrity before use.[13]
- Eye Protection: Tightly sealed, ANSI Z87.1-compliant safety goggles are mandatory.[5] A face shield should also be worn.[13]
- Respiratory Protection: If there is any risk of exposure outside of a fume hood or glovebox, a NIOSH/MSHA-approved air-purifying respirator with an appropriate cartridge or a positive-pressure air-supplied respirator must be used.[6][14]

Storage and Handling Procedures

- Storage: **Vanadium carbonyl** is air, heat, and light-sensitive.[7] It should be stored in a cool, dry, and dark area in tightly sealed containers under an inert atmosphere (e.g., argon).[3][5] Recommended storage temperature is 2-8 °C in a refrigerator rated for flammable materials.[5][7]
- Handling:
 - Handle under an inert gas atmosphere using Schlenk line or glovebox techniques.[3][5]
 - Avoid the formation of dust and aerosols.[5]
 - Do not eat, drink, or smoke in areas where **vanadium carbonyl** is handled.[6][10]
 - Wash hands thoroughly after handling.[13]

Emergency Procedures

- Spill:
 - DO NOT ATTEMPT TO CLEAN UP A SPILL YOURSELF.[5]
 - Evacuate the area immediately and notify others.[5]
 - Call emergency services (911 or your institution's emergency number).[5]
 - Remain at a safe distance to provide information to first responders.[5]
- Fire:
 - DO NOT USE WATER.[5]
 - Use a Class D dry powder extinguisher, dry sand, or dolomite.[5][14]
 - Ambient fire may liberate hazardous vapors, including vanadium oxides and carbon monoxide.[6][8]
- First Aid:
 - Inhalation: Move the person to fresh air immediately. If breathing has stopped, provide artificial respiration. Seek immediate medical attention.[5][6]
 - Skin Contact: Immediately remove all contaminated clothing. Rinse the affected skin area with copious amounts of water for at least 15 minutes. Seek immediate medical attention.[6][13]
 - Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention.[6][13]
 - Ingestion: Rinse mouth with water. DO NOT induce vomiting. Seek immediate medical attention.[5][6]

Protocol: Synthesis of a Vanadium Carbonyl Derivative (Illustrative Example)

This protocol is for the synthesis of a cyclopentadienyl **vanadium carbonyl** complex, a common reaction type for $\text{V}(\text{CO})_6$. This procedure must only be carried out by trained personnel in a controlled laboratory setting following all safety precautions outlined above.

Objective: To synthesize $(\text{C}_5\text{H}_5)\text{V}(\text{CO})_4$ from $\text{V}(\text{CO})_6$.

Materials:

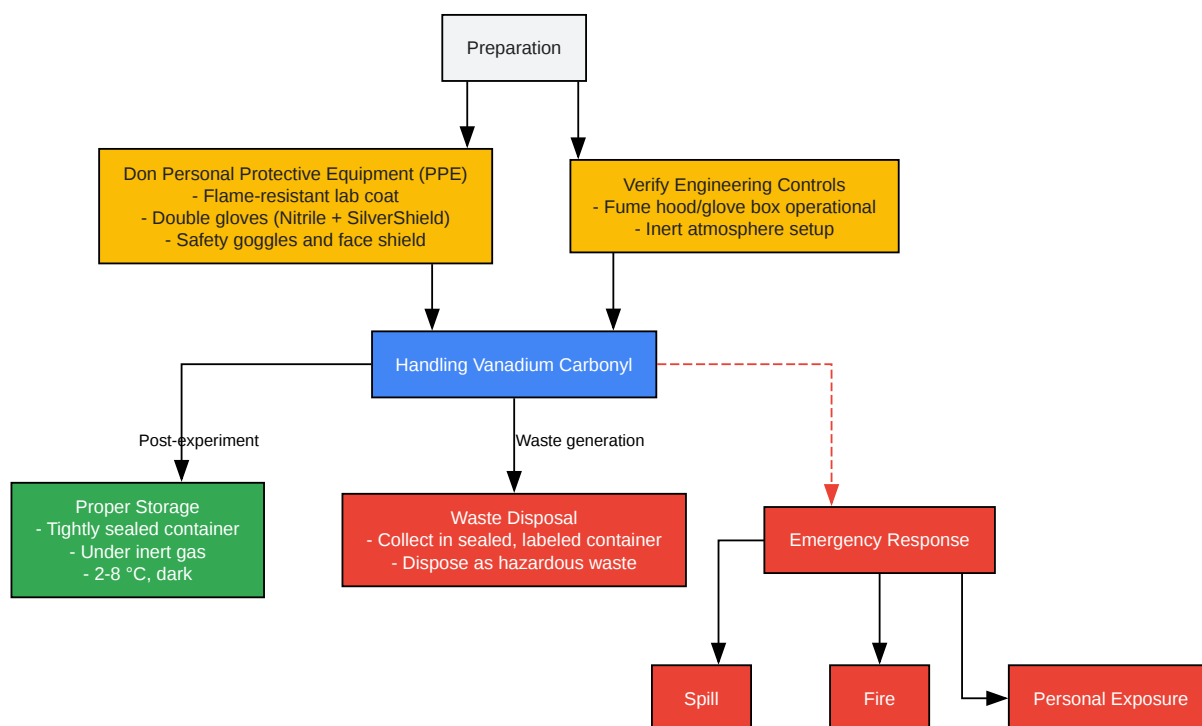
- Vanadium hexacarbonyl ($\text{V}(\text{CO})_6$)
- Cyclopentadienyl sodium (NaC_5H_5) solution in THF
- Anhydrous tetrahydrofuran (THF)
- Anhydrous hexane
- Schlenk flask and line
- Cannula
- Magnetic stirrer and stir bar
- Inert gas supply (Argon or Nitrogen)

Procedure:

- Under an inert atmosphere, dissolve a known quantity of $\text{V}(\text{CO})_6$ in anhydrous THF in a Schlenk flask equipped with a magnetic stir bar.
- Cool the solution to $-78\text{ }^\circ\text{C}$ using a dry ice/acetone bath.
- Slowly add one equivalent of NaC_5H_5 solution in THF to the $\text{V}(\text{CO})_6$ solution via cannula with vigorous stirring.
- Allow the reaction mixture to slowly warm to room temperature and stir for 12-24 hours.
- Monitor the reaction by IR spectroscopy for the disappearance of the $\text{V}(\text{CO})_6$ starting material and the appearance of the product peaks.

- Once the reaction is complete, remove the solvent under reduced pressure.
- Extract the product with anhydrous hexane and filter to remove any insoluble byproducts.
- Remove the hexane under reduced pressure to yield the crude product.
- Purify the product by sublimation or chromatography as required.

Diagrams



[Click to download full resolution via product page](#)

Caption: Workflow for Safe Handling of **Vanadium Carbonyl**.



[Click to download full resolution via product page](#)

Caption: Synthesis of a **Vanadium Carbonyl** Derivative.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Vanadium_carbonyl [chemeurope.com]
- 2. Vanadium hexacarbonyl - Wikipedia [en.wikipedia.org]
- 3. Vanadium and Manganese Carbonyls as Precursors in Electron-Induced and Thermal Deposition Processes - PMC [pmc.ncbi.nlm.nih.gov]
- 4. Vanadium carbonyl | C6O6V | CID 6097005 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. ehs.ucsb.edu [ehs.ucsb.edu]
- 6. sigmaaldrich.com [sigmaaldrich.com]
- 7. njit.edu [njit.edu]
- 8. medicalguidelines.basf.com [medicalguidelines.basf.com]
- 9. atsdr.cdc.gov [atsdr.cdc.gov]
- 10. nj.gov [nj.gov]
- 11. researchgate.net [researchgate.net]
- 12. researchgate.net [researchgate.net]
- 13. alpharesources.com [alpharesources.com]
- 14. cdn.vanderbilt.edu [cdn.vanderbilt.edu]
- To cite this document: BenchChem. [Application Notes and Protocols: Safety Precautions for Working with Vanadium Carbonyl]. BenchChem, [2026]. [Online PDF]. Available at:

[\[https://www.benchchem.com/product/b1215037/docs#application-notes-and-protocols-safety-precautions-for-working-with-vanadium-carbonyl\]](https://www.benchchem.com/product/b1215037/docs#application-notes-and-protocols-safety-precautions-for-working-with-vanadium-carbonyl)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)